

Triethylene Glycol Monoethyl Ether: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Triethylene glycol monoethyl ether

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **triethylene glycol monoethyl ether** (TEGME), a versatile solvent and chemical intermediate. The information is presented to support research, development, and formulation activities across various scientific disciplines.

Physical Properties

Triethylene glycol monoethyl ether is a clear, colorless, and nearly odorless liquid. It is miscible with water and a wide range of organic solvents, making it a valuable component in numerous formulations.^[1] Key physical properties are summarized in the tables below.

General and Thermal Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₁₈ O ₄	[2] [3] [4]
Molecular Weight	178.23 g/mol	[2] [4]
Boiling Point	255-256 °C	[2] [3] [4]
Melting Point	-19 °C	[2] [5]
Flash Point	135 °C (open cup)	[6] [7]
Autoignition Temperature	Not available	

Optical and Density Properties

Property	Value	Reference
Refractive Index	n _{20/D} 1.438 - 1.44	[2][4][5]
Density	1.020 g/mL at 25 °C	[4]
Specific Gravity	1.02	[3][5]
Vapor Pressure	0.3 Pa at 20 °C	[6][7]
Vapor Density	6.2 (air = 1)	[6][7]

Viscosity and Solubility

Property	Value	Reference
Viscosity	7.80 cP at 20 °C	[7]
Solubility in Water	Miscible in any ratio	[1][6][7]
Solubility in Organic Solvents	Miscible with ethanol, diethyl ether, acetone, and ethyl acetate.[1]	
log Pow (Octanol/Water Partition Coefficient)	-2.79 (calculated)	[6][7]

Chemical Properties and Reactivity

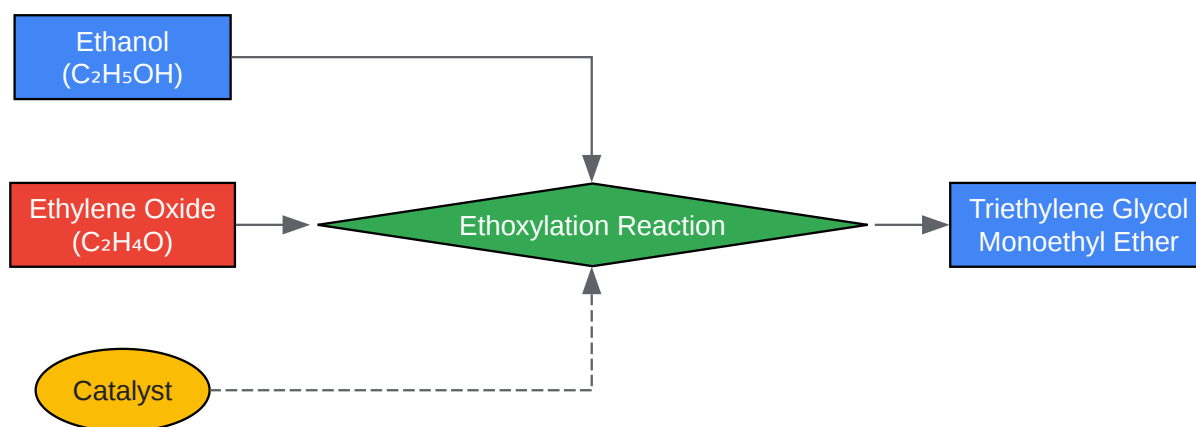
Triethylene glycol monoethyl ether exhibits the typical reactions of both an alcohol and an ether. Its ether linkages are relatively unreactive.

- **Reaction with Strong Oxidants:** It can react with strong oxidizing agents.[6]
- **Peroxide Formation:** Like other ethers, it can form explosive peroxides upon prolonged exposure to air and light. It is recommended to check for peroxides before distillation and eliminate them if found.[6][8]
- **Reactions with Alcohols:** The terminal hydroxyl group can undergo typical alcohol reactions, such as esterification with carboxylic acids to form esters.[9]

- Incompatibilities: It is incompatible with strong oxidizing agents.[8] Contact with aluminum should be avoided as it may result in the release of hydrogen gas.[8]

Synthesis of Triethylene Glycol Monoethyl Ether

The primary industrial method for producing **triethylene glycol monoethyl ether** is through the ethoxylation of ethanol. This process involves the reaction of ethanol with ethylene oxide.



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Caption: Synthesis of **Triethylene Glycol Monoethyl Ether**.

Experimental Protocols

The following sections outline the standard methodologies for determining the key physical properties of **triethylene glycol monoethyl ether**.

Determination of Boiling Point

Methodology: The boiling point can be determined using a simple distillation method as outlined in standard laboratory procedures or by following a standardized test method such as ASTM D1120.

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source.
- Procedure:

- A measured volume of the sample is placed in the distillation flask along with boiling chips.
- The apparatus is assembled, ensuring the thermometer bulb is positioned correctly to measure the vapor temperature.
- The sample is heated, and the temperature at which the liquid boils and its vapor condenses into the receiving flask is recorded as the boiling point. The pressure at which the measurement is taken should also be recorded.

Determination of Viscosity

Methodology: The kinematic viscosity is determined by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer, as described in ASTM D445.

- Apparatus: Calibrated glass capillary viscometer (e.g., Ubbelohde type), constant temperature bath, stopwatch.
- Procedure:
 - The viscometer is charged with the sample and placed in a constant temperature bath until it reaches the desired temperature.
 - The time taken for the liquid to flow between two marked points on the viscometer is measured.
 - The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer.
 - The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

Determination of Refractive Index

Methodology: The refractive index is measured using a refractometer according to a standard method like ASTM D1218.

- Apparatus: A calibrated refractometer (e.g., Abbe-type), a constant temperature source.

- Procedure:
 - The refractometer prisms are cleaned and calibrated using a standard of known refractive index.
 - A small sample of the liquid is placed on the prism.
 - The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the eyepiece.
 - The refractive index is read from the instrument's scale at a specified temperature (typically 20°C).

Determination of Density

Methodology: The density of the liquid can be determined using a digital density meter based on the oscillating U-tube principle, following a method such as ASTM D4052.

- Apparatus: Digital density meter, syringe for sample injection.
- Procedure:
 - The instrument is calibrated with dry air and a reference standard of known density (e.g., pure water).
 - A small volume of the sample is injected into the oscillating U-tube.
 - The instrument measures the change in the oscillation frequency of the tube caused by the sample and calculates the density.

Determination of Melting Point

Methodology: The melting point of a frozen sample can be determined using a melting point apparatus.

- Apparatus: Melting point apparatus, capillary tubes, thermometer.
- Procedure:

- A small amount of the frozen, solidified sample is placed in a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the solid begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range.

Determination of Water Solubility

Methodology: A qualitative and quantitative determination of miscibility in water can be performed.

- Apparatus: Test tubes or beakers, graduated cylinders, balance.
- Procedure (Qualitative):
 - Add a known volume of **triethylene glycol monoethyl ether** to a test tube.
 - Add a known volume of water and shake the mixture.
 - Observe if a single, clear phase is formed, indicating miscibility.
- Procedure (Quantitative - if not fully miscible):
 - An excess amount of the substance is mixed with a known volume of water in a sealed container.
 - The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium.
 - The mixture is allowed to stand to separate the phases.
 - A sample of the aqueous phase is carefully removed and its concentration is determined using an appropriate analytical technique (e.g., chromatography).

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